

Essential Safety and Operational Guide for Handling 5-(Chloromethyl)oxazole

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Compound of Interest

Compound Name: 5-(Chloromethyl)oxazole

Cat. No.: B069290

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety and logistical information for **5-(Chloromethyl)oxazole** (CAS No. 172649-57-9), including detailed operational and disposal plans.

Chemical Identifier:

- Name: **5-(Chloromethyl)oxazole**
- CAS Number: 172649-57-9
- Molecular Formula: C₄H₄CINO
- Molecular Weight: 117.53 g/mol

Hazard Identification and Classification

5-(Chloromethyl)oxazole is a hazardous substance requiring careful handling.^[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	GHS Pictogram(s)	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Danger	H302: Harmful if swallowed.[1][2]
Skin Irritation (Category 2)	GHS07	Danger	H315: Causes skin irritation.[1][2]
Serious Eye Damage (Category 1)	GHS05	Danger	H318: Causes serious eye damage.[1][2]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	GHS07	Danger	H335: May cause respiratory irritation.[1][2][3]
Flammable Liquid (Category 4)	None	Warning	H227: Combustible liquid.[1][2]

Note: GHS pictograms are representative based on hazard statements for similar compounds, as a specific pictogram for **5-(Chloromethyl)oxazole** was not found in the immediate search results.

Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE must be worn at all times when handling **5-(Chloromethyl)oxazole**.[3]

- Eye Protection: Chemical safety goggles that meet ANSI Z87 standards are required.[4] If there is a splash hazard, a face shield should also be worn.
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are necessary to prevent skin contact.[5] Gloves should be inspected before use and changed immediately if contaminated.
- Body Protection: A laboratory coat is required to protect skin and clothing.[5] For larger quantities or when there is a significant risk of splashing, chemical-resistant coveralls, such as Tychem 2000, are recommended.[6]

- Respiratory Protection: All work with **5-(Chloromethyl)oxazole** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5] If exposure limits are exceeded, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[4][6]

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately.[3] [7] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3][7]
Skin Contact	Immediately remove all contaminated clothing. [3] Flush the affected skin with copious amounts of water for at least 15 minutes.[8] If irritation persists, seek medical attention.[4]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. [3][8] Remove contact lenses if present and easy to do so.[3] Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water.[3] Seek immediate medical attention.[7]

Spill and Leak Procedures

In the event of a spill, follow these step-by-step procedures.

For Minor Spills (less than 4 Liters):

- Alert Personnel: Notify others in the immediate area of the spill.[9]

- Ensure Proper PPE: Before cleaning, ensure you are wearing the appropriate PPE as outlined above.[10]
- Contain the Spill: Use an inert, non-combustible absorbent material such as vermiculite, sand, or earth to contain the spill.[5][9] Work from the outside of the spill inwards.[11]
- Absorb the Material: Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled container for hazardous waste.[5][10]
- Decontaminate the Area: Clean the spill area with soap and water.[10] Collect all cleaning materials and place them in the hazardous waste container.
- Ventilate: Ensure the area is well-ventilated.

For Major Spills (greater than 4 Liters):

- Evacuate: Immediately evacuate the area.[12]
- Alert Emergency Services: Contact your institution's emergency response team or local emergency services.
- Isolate the Area: Close doors to the affected area to contain vapors.
- Do Not Attempt to Clean: Await the arrival of trained emergency response personnel.

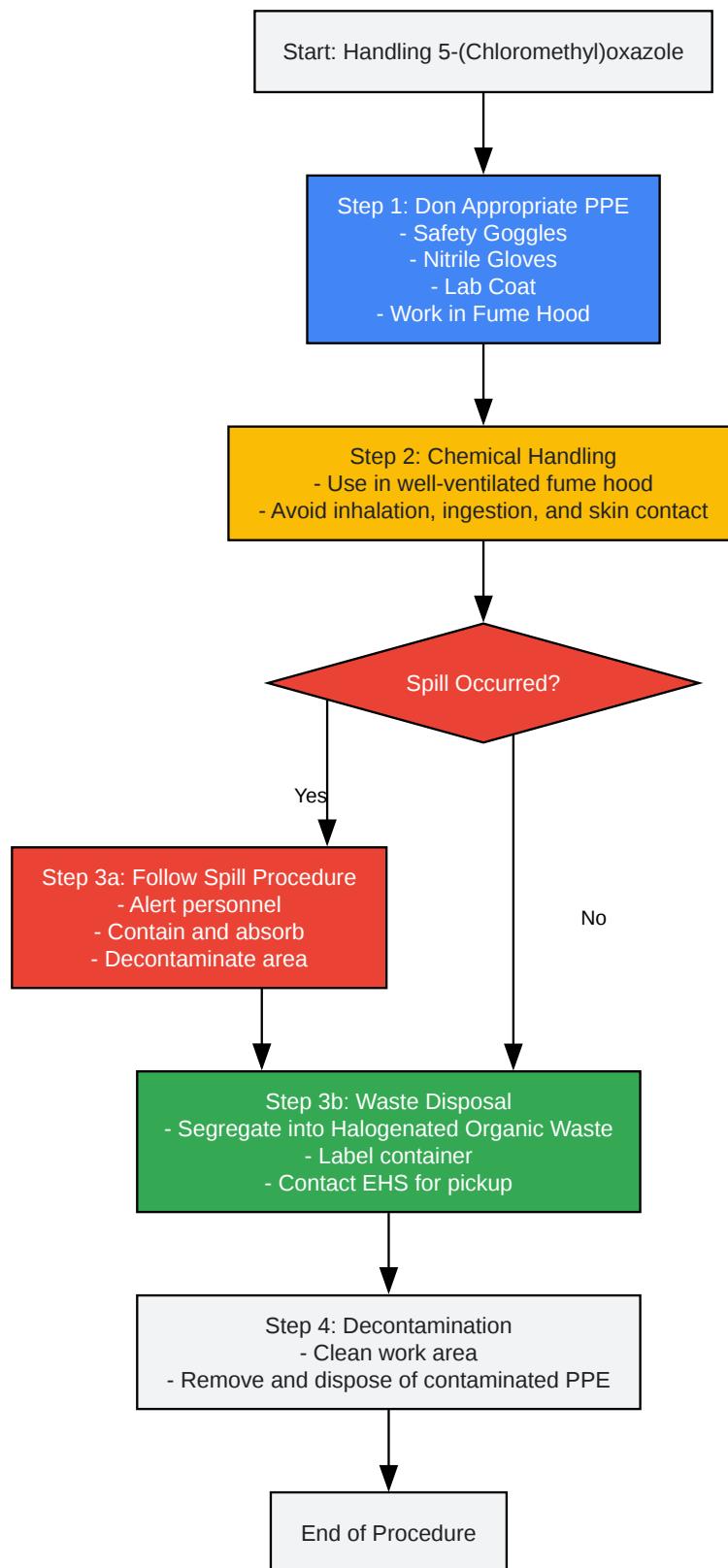
Disposal Plan

All waste containing **5-(Chloromethyl)oxazole** must be treated as hazardous waste.

- Waste Segregation: Collect all materials contaminated with **5-(Chloromethyl)oxazole**, including used PPE, absorbent materials, and empty containers, in a designated and clearly labeled "Halogenated Organic Waste" container.[5]
- Container Requirements: Waste containers must be made of a compatible material, be kept closed except when adding waste, and stored in a secondary containment bin.[13]
- Empty Containers: The first rinse of any empty containers must be collected and disposed of as hazardous waste.[13]

- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[\[5\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[5\]](#)

Below is a workflow diagram outlining the safe handling procedures for **5-(Chloromethyl)oxazole**.

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Caption: Workflow for the safe handling of **5-(Chloromethyl)oxazole**.

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